

Application Notes and Protocols for Safe Handling of 2-Nitrophenyl Phenyl Sulfide

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Compound of Interest

Compound Name: 2-Nitrophenyl phenyl sulfide

Cat. No.: B057185

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety protocols and application notes for the handling of **2-Nitrophenyl phenyl sulfide** (CAS No: 4171-83-9) in a laboratory setting. Adherence to these guidelines is crucial to ensure personal safety and minimize environmental impact.

Hazard Identification and Classification

2-Nitrophenyl phenyl sulfide is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.^{[1][2][3][4]}

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1] [2][3][4]
Skin Irritation	Category 2	H315: Causes skin irritation.[1] [2][3][4]
Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation.[1][2][3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[1][2][3][4]
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects.

Signal Word: Warning[1][2]

Pictograms:

- GHS07 (Exclamation Mark)
- GHS08 (Health Hazard)

Physical and Chemical Properties

Property	Value
Appearance	Light orange to yellow to green powder/crystal.
Molecular Formula	C12H9NO2S[2]
Molecular Weight	231.27 g/mol [2]
Melting Point	80-84 °C
Solubility	Soluble in Toluene. Sparingly soluble in Chloroform, slightly soluble in Methanol.[2]

Experimental Protocols: Safe Handling Procedures

3.1. Engineering Controls

- Work in a well-ventilated area.[\[1\]](#)[\[2\]](#) The use of a chemical fume hood is highly recommended.
- Ensure safety shower and eyewash stations are readily accessible.

3.2. Personal Protective Equipment (PPE)

The following PPE must be worn at all times when handling **2-Nitrophenyl phenyl sulfide**:

PPE	Specification
Eye and Face Protection	Tightly fitting safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards. [1] [5]
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). [1] [5]
Body Protection	A lab coat or fire/flame-resistant and impervious clothing. [1]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate cartridge is necessary. [1]

3.3. Handling and Storage

- Handling:
 - Avoid formation of dust.[\[1\]](#)[\[2\]](#)
 - Avoid breathing dust, fumes, gas, mist, or vapors.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Avoid contact with skin and eyes.[\[1\]](#)
 - Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)[\[5\]](#)

- Do not eat, drink, or smoke in the laboratory or when using this product.[1][2][5]
- Storage:
 - Store in a cool, dry, and well-ventilated place.[1][2][5]
 - Keep the container tightly closed.[1][2]
 - Store locked up.[1][2]
 - Store away from incompatible materials such as strong oxidizing agents.[5]

Emergency Procedures

4.1. First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1][2]
Skin Contact	Immediately wash off with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical help.[1][2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a doctor.[1][2]
Ingestion	Rinse mouth. Do NOT induce vomiting. Get medical help.[1][2]

4.2. Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]

- Specific Hazards: No specific data is available.
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.
[\[1\]](#)

4.3. Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Avoid dust formation. Remove all sources of ignition.[\[1\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Containment and Cleaning: Collect spillage and arrange for disposal. Keep in suitable, closed containers for disposal.

Toxicity Data

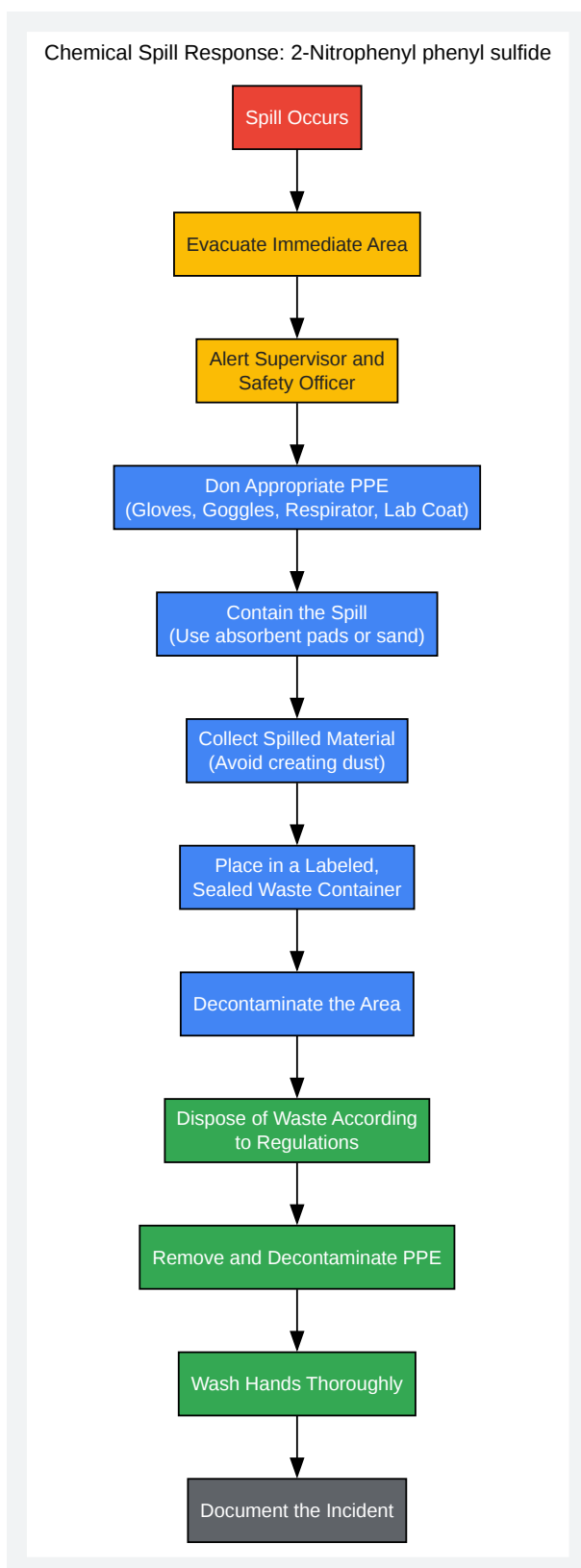
Quantitative toxicity data for **2-Nitrophenyl phenyl sulfide** is limited. The available Safety Data Sheets indicate that there is no data available for toxicity to fish, daphnia, other aquatic invertebrates, algae, or microorganisms.[\[1\]](#)

Disposal Considerations

Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[\[1\]](#)[\[2\]](#)

Visualized Workflow

The following diagram illustrates the logical workflow for handling a chemical spill of **2-Nitrophenyl phenyl sulfide**.



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